

An In-depth Technical Guide on the Physical Properties of Fenamiphos Sulfone

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Compound of Interest

Compound Name: Fenamiphos sulfone

Cat. No.: B133125

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This guide provides a detailed overview of the physical properties of **Fenamiphos sulfone**, a significant metabolite of the nematicide Fenamiphos. The information is tailored for researchers, scientists, and professionals in drug development, presenting key data, experimental methodologies, and logical workflows to support further research and application.

Physical Properties of Fenamiphos Sulfone

Fenamiphos sulfone, with the CAS number 31972-44-8, is a sulfonic acid derivative.^{[1][2]} Its molecular formula is C₁₃H₂₂NO₅PS, and it has a molecular weight of 335.36 g/mol.^{[1][2][3][4]} The physical characteristics of this compound are crucial for its handling, analysis, and understanding its environmental fate.

Data Presentation

The known melting and boiling points of **Fenamiphos sulfone** are summarized in the table below for clear reference.

Physical Property	Value	Notes
Melting Point	84-86 °C	
Boiling Point	456.7 ± 55.0 °C	Predicted value

Data sourced from ChemicalBook and AccuStandard.^{[1][3]}

Experimental Protocols

While specific experimental protocols for the determination of **Fenamiphos sulfone**'s physical properties are not detailed in the provided search results, a general methodology for determining the melting point of a solid organic compound is described below. This standard procedure is widely applicable in chemical research.

Melting Point Determination Protocol

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. It is a key indicator of a substance's purity.

Apparatus:

- Melting point apparatus (e.g., DigiMelt)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- The sample of **Fenamiphos sulfone**

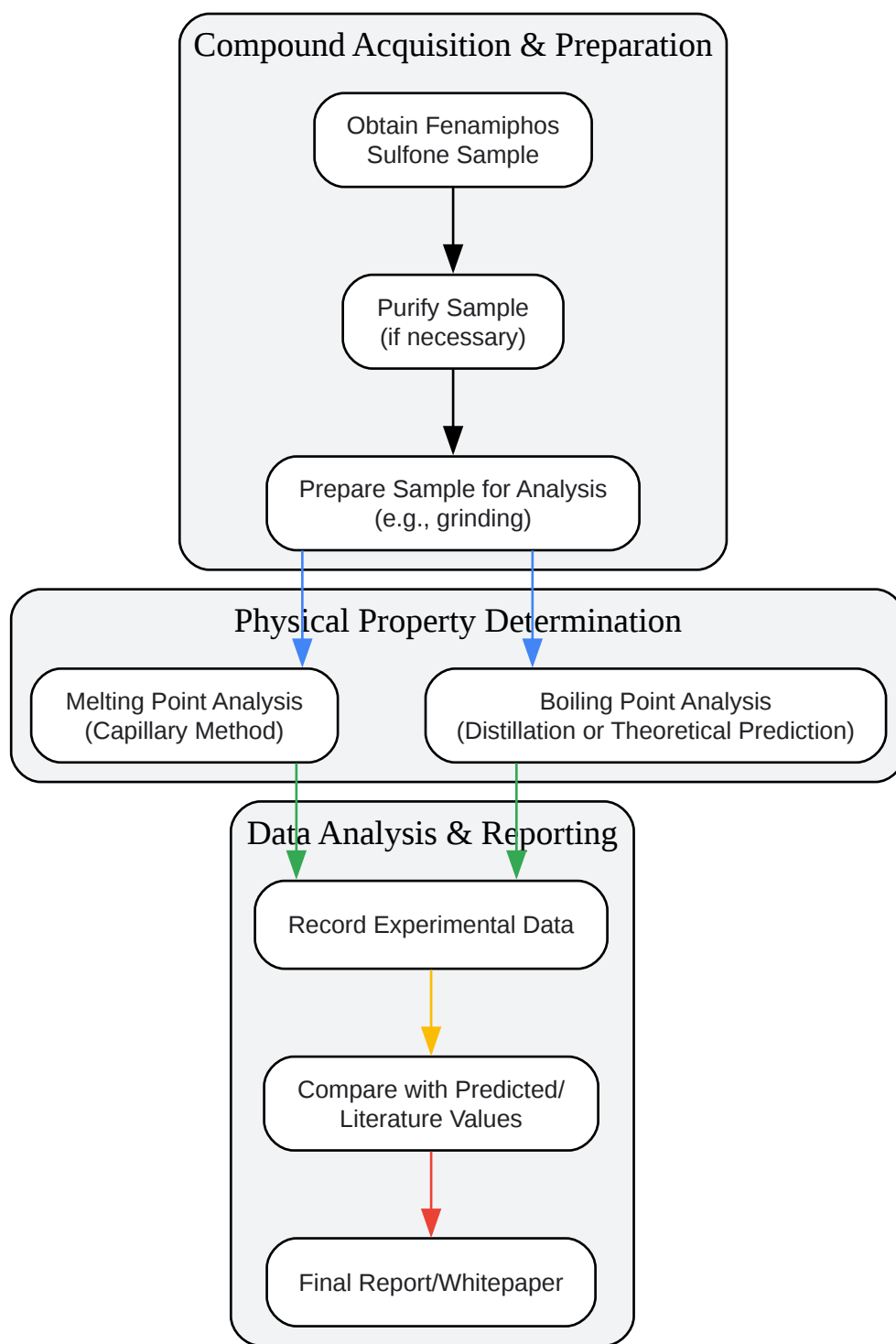
Procedure:

- **Sample Preparation:** A small amount of the crystalline sample is placed in a mortar and finely ground with a pestle. This ensures uniform heating.^[5]
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then tapped gently on a hard surface to pack the powder into the sealed end.^{[5][6]} The sample height in the tube should be minimal (e.g., 1/16 inch) for accurate measurement.^[5]
- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the melting point apparatus.^[5]

- Approximate Melting Point Determination (if unknown): A rapid heating ramp (10-20 °C per minute) is used to get a preliminary, approximate melting range.[5]
- Accurate Melting Point Determination: A new sample is prepared and the apparatus is heated to a temperature about 5-10 °C below the approximate melting point. The heating rate is then slowed to about 2 °C per minute.[5]
- Observation: The temperature at which the substance first begins to melt (T1) and the temperature at which it has completely melted (T2) are recorded.[7] The melting point is reported as the range between T1 and T2.

Logical Workflow Visualization

The following diagram illustrates a general workflow for the characterization of the physical properties of a chemical compound like **Fenamiphos sulfone**.



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